

# Personal protective equipment for handling YX-2-107

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## Compound of Interest

Compound Name: YX-2-107  
Cat. No.: B10821831

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## Essential Safety and Handling Guide for YX-2-107

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling and disposal of the PROTAC **YX-2-107**, ensuring laboratory safety and operational integrity.

This document provides crucial safety and logistical information for the handling of **YX-2-107**, a potent and selective CDK6-degrading PROTAC (Proteolysis Targeting Chimera) used in preclinical research, particularly in studies related to Philadelphia chromosome-positive acute lymphoblastic leukemia (Ph+ ALL). Adherence to these guidelines is essential for minimizing exposure risks and ensuring a safe laboratory environment.

## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **YX-2-107**. These recommendations are based on standard laboratory practices for handling potent chemical compounds.

PPE Category	Specification	Purpose
Hand Protection	Chemically resistant, impervious gloves (e.g., Nitrile rubber)	To prevent skin contact and absorption.
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash-prone procedures.	To protect eyes and face from splashes, dust, and aerosols.
Skin and Body Protection	Laboratory coat. For larger quantities or procedures with a high risk of exposure, additional protective clothing may be necessary.	To prevent contamination of personal clothing and skin.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.	To prevent inhalation of the compound, which may be harmful.

## Operational Plan: Handling and Storage

### Engineering Controls:

- Work with **YX-2-107** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the solid form or preparing solutions.
- An eyewash station and safety shower must be readily accessible in the immediate work area.

### Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is correctly donned. Prepare the work area by covering surfaces with absorbent, disposable material.

- **Weighing:** If working with the solid form, weigh the compound in a ventilated enclosure to minimize dust generation.
- **Solution Preparation:** When dissolving the compound, add the solvent slowly to the solid to avoid splashing.
- **General Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound and before leaving the laboratory.

#### Storage:

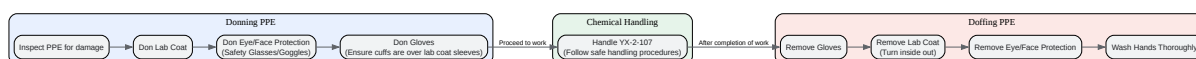
- Store **YX-2-107** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials.

## Disposal Plan

All waste materials contaminated with **YX-2-107**, including empty containers, disposable labware, and contaminated PPE, must be disposed of as hazardous chemical waste. Follow all applicable federal, state, and local regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.

## Experimental Protocols: Standard Operating Procedure Workflow

The following diagram illustrates the standard procedure for donning and doffing Personal Protective Equipment when handling **YX-2-107**.



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*Figure 1. Standard workflow for donning and doffing PPE.*

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